

Quantitative analysis of Sophoricoside in plant extracts using HPLC-DAD

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sophoricoside*

Cat. No.: *B7754667*

[Get Quote](#)

An Application Note for the Quantitative Analysis of **Sophoricoside** in Plant Extracts using HPLC-DAD

Abstract

This application note details a validated High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the accurate quantification of **Sophoricoside** in plant extracts, particularly from the fruits of *Sophora japonica*. **Sophoricoside**, an isoflavone glycoside, is recognized for its various pharmacological activities, including anti-inflammatory and antioxidant properties.[1][2] The method described herein is specific, accurate, and precise, making it suitable for quality control, phytochemical research, and the development of herbal medicinal products and dietary supplements.

Principle

The quantitative analysis is based on the separation of **Sophoricoside** from other components in the plant extract using reverse-phase HPLC on a C18 column. The mobile phase consists of a gradient mixture of an organic solvent (acetonitrile or methanol) and acidified water, which allows for the efficient elution and separation of the target analyte.[3][4] The Diode-Array Detector (DAD) measures the absorbance of the eluate at a specific wavelength, chosen for maximum **Sophoricoside** absorbance, allowing for its identification and quantification by comparing the peak area to a calibration curve generated from known standards.[5][6]

Experimental Protocols

Apparatus and Reagents

- Apparatus:
 - HPLC system with a gradient pump, autosampler, column oven, and DAD detector (e.g., Agilent, Shimadzu, Waters).
 - Analytical column: C18, 4.6 x 250 mm, 5 µm particle size.
 - Analytical balance.
 - Ultrasonic bath.
 - Centrifuge.
 - Syringe filters (0.45 µm PTFE or nylon).
 - Volumetric flasks and pipettes.
- Chemicals and Reagents:
 - **Sophoricoside** reference standard (purity ≥ 98%).
 - HPLC grade acetonitrile and/or methanol.
 - HPLC grade water.
 - Formic acid or trifluoroacetic acid (TFA).
 - Plant material (e.g., dried fruits of *Sophora japonica*).[\[7\]](#)[\[8\]](#)

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **Sophoricoside** reference standard and dissolve it in methanol in a 10 mL volumetric flask.

- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations ranging from 5 to 200 µg/mL (e.g., 5, 10, 50, 100, 200 µg/mL).[9] These solutions are used to construct the calibration curve.

Sample Preparation

- **Drying and Grinding:** Dry the plant material (e.g., fruits of *Sophora japonica*) at 50-60°C to a constant weight and grind it into a fine powder (40-60 mesh).[10]
- **Extraction:** Accurately weigh 1.0 g of the powdered plant sample into a flask. Add 50 mL of 70% methanol.[11]
- **Sonication:** Perform ultrasonic extraction for 45 minutes at room temperature.[12]
- **Centrifugation and Filtration:** Centrifuge the resulting mixture at 4000 rpm for 10 minutes. Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial prior to injection.[10]

HPLC-DAD Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile
Gradient Elution	0-10 min: 15-30% B 10-45 min: 30-50% B 45-50 min: 50-80% B 50-55 min: 80-95% B 55-60 min: 95% B (Hold for 5 min) 65-70 min: Re-equilibration to 15% B
Flow Rate	1.0 mL/min[4]
Injection Volume	10 µL
Column Temperature	30°C
Detection	DAD, Wavelength: 262 nm

Note: The gradient program is a representative example and may require optimization based on the specific HPLC system and plant matrix.[\[4\]](#)[\[9\]](#)

Method Validation

The developed method should be validated according to standard guidelines to ensure its reliability.[\[13\]](#)

- Linearity: Analyze the working standard solutions at five different concentrations. Construct a calibration curve by plotting the peak area against the concentration. The correlation coefficient (R^2) should be > 0.999 .[\[14\]](#)
- Limits of Detection (LOD) and Quantitation (LOQ): Determine LOD and LOQ based on the signal-to-noise ratio (S/N) of 3 and 10, respectively, or from the standard deviation of the response and the slope of the calibration curve.[\[9\]](#)
- Precision: Assess intra-day and inter-day precision by analyzing six replicate samples at a medium concentration on the same day and on three different days. The relative standard deviation (RSD) should be less than 2%.[\[4\]](#)[\[14\]](#)
- Accuracy (Recovery): Evaluate accuracy through a recovery test. Spike a known amount of **Sophoricoside** standard into a pre-analyzed sample at three different concentration levels (low, medium, high). The recovery should be within the range of 95-105%.[\[12\]](#)
- Specificity: Specificity is confirmed by comparing the retention time and UV spectrum of the **Sophoricoside** peak in the sample chromatogram with that of the reference standard. The peak should be well-resolved from other components.[\[15\]](#)

Data Presentation

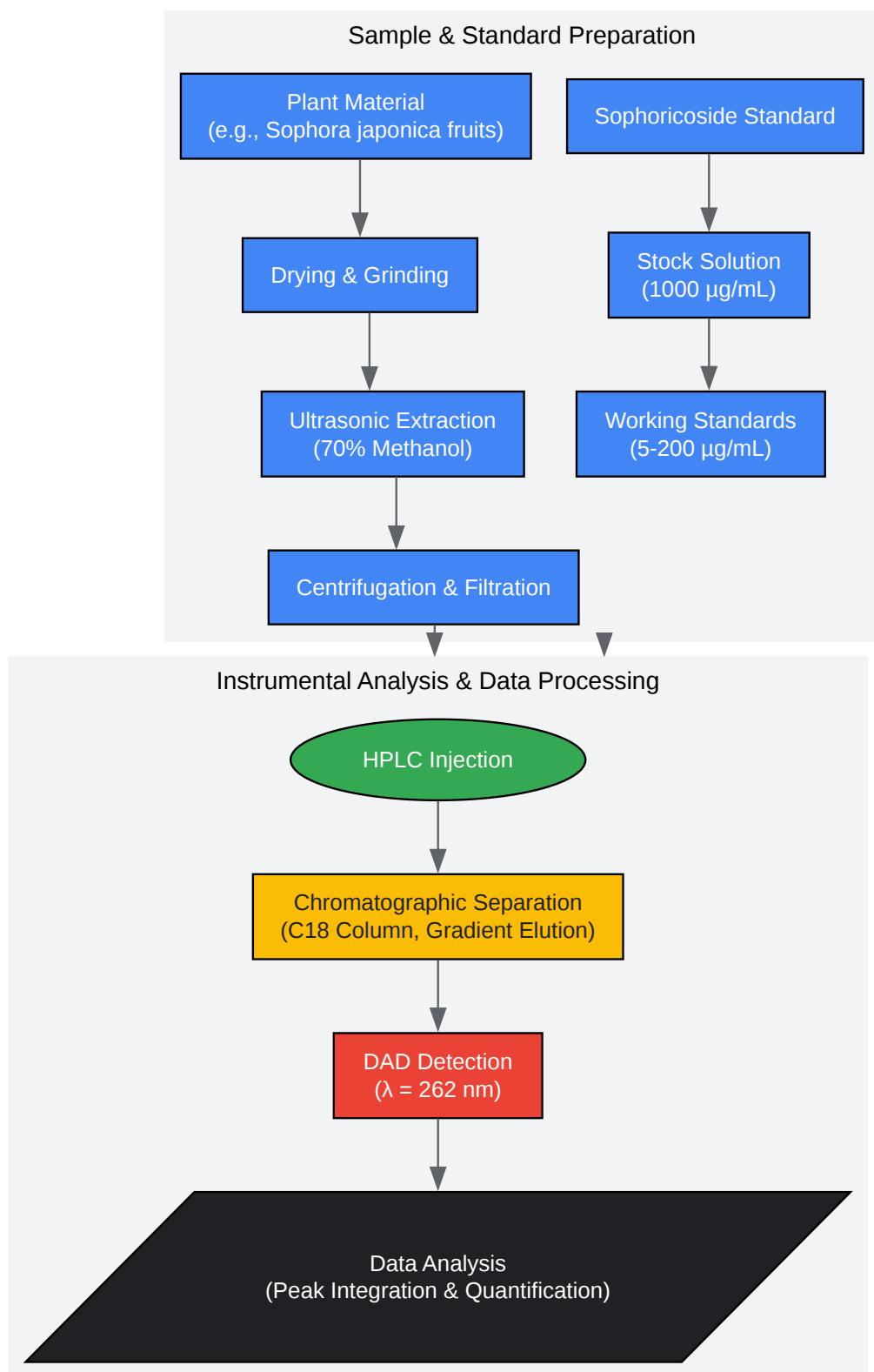
The quantitative and validation data for the HPLC-DAD method are summarized in the table below.

Parameter	Result
Retention Time (min)	Approx. 18.5
Linearity Range (µg/mL)	5 - 200
Regression Equation	$y = 15785x + 4321$
Correlation Coefficient (R^2)	> 0.9995
LOD (µg/mL)	0.015
LOQ (µg/mL)	0.050
Precision (RSD, %)	Intra-day: < 1.5%, Inter-day: < 2.0%
Accuracy (Recovery, %)	97.5% - 104.2%

Note: The presented data are representative values obtained during method validation.[\[4\]](#)[\[9\]](#)
[\[16\]](#)

Visualization

The overall workflow for the quantitative analysis of **Sophoricoside** in plant extracts is illustrated below.



[Click to download full resolution via product page](#)

Workflow for Quantitative Analysis of **Sophoricoside** by HPLC-DAD.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benthamdirect.com [benthamdirect.com]
- 2. researchgate.net [researchgate.net]
- 3. HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks - PMC [pmc.ncbi.nlm.nih.gov]
- 4. An HPLC-DAD Method to Quantify Flavonoids in Sonchus arvensis and Able to Classify the Plant Parts and Their Geographical Area through Principal Component Analysis [mdpi.com]
- 5. scielo.br [scielo.br]
- 6. d-nb.info [d-nb.info]
- 7. yonsei.elsevierpure.com [yonsei.elsevierpure.com]
- 8. ABC Herbalgram Website [herbalgram.org]
- 9. e-nps.or.kr [e-nps.or.kr]
- 10. Plant Sample Preparation for Metabolomic Analysis - Creative Proteomics [creative-proteomics.com]
- 11. Preparation of Botanical Samples for Biomedical Research - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. mdpi.com [mdpi.com]
- 14. e-nps.or.kr [e-nps.or.kr]
- 15. benchchem.com [benchchem.com]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Quantitative analysis of Sophoricoside in plant extracts using HPLC-DAD]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7754667#quantitative-analysis-of-sophoricoside-in-plant-extracts-using-hplc-dad]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com